

The DP1 Receptor: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DP-1

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An In-depth Examination of the Prostaglandin D2 Receptor 1 (DP1) for Researchers, Scientists, and Drug Development Professionals.

The Prostaglandin D2 Receptor 1 (DP1), a G-protein coupled receptor (GPCR), stands as a pivotal signaling molecule in a diverse array of physiological and pathophysiological processes. Activated by its endogenous ligand, prostaglandin D2 (PGD2), the DP1 receptor orchestrates cellular responses that are integral to sleep regulation, cardiovascular homeostasis, and the inflammatory cascade. This technical guide provides a detailed exploration of the DP1 receptor's core functions, signaling pathways, and the experimental methodologies employed in its characterization.

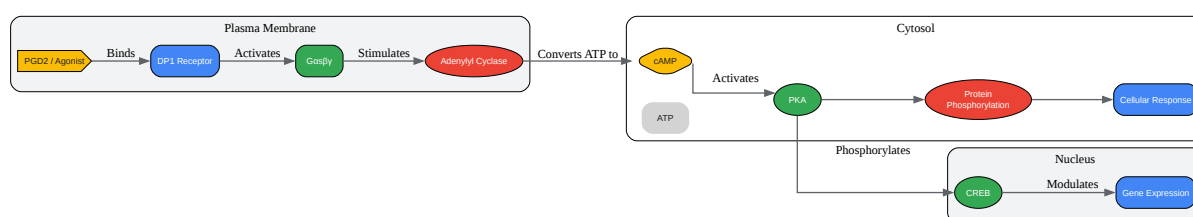
Core Function and Signaling

The DP1 receptor is primarily coupled to the stimulatory G-protein, G α s. Upon agonist binding, a conformational change in the receptor facilitates the exchange of GDP for GTP on the G α s subunit. This activation leads to the dissociation of the G α s subunit, which in turn stimulates adenylyl cyclase to convert ATP into cyclic AMP (cAMP). The subsequent elevation in intracellular cAMP levels activates Protein Kinase A (PKA), which then phosphorylates downstream target proteins, including transcription factors like the cAMP response element-binding protein (CREB), to modulate gene expression and elicit a cellular response.

While the G α s-cAMP pathway is the canonical signaling cascade for the DP1 receptor, evidence suggests potential for alternative signaling. Some studies indicate that in certain cellular contexts, the DP1 receptor may also couple to G α q, leading to the activation of

phospholipase C and subsequent mobilization of intracellular calcium. Furthermore, the $\beta\gamma$ subunits of the dissociated G-protein can also interact with and modulate the activity of other signaling effectors.

Signaling Pathway Diagram



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Caption: DP1 Receptor Signaling Pathway.

Physiological and Pathophysiological Roles

The widespread expression of the DP1 receptor in various tissues underpins its involvement in a multitude of physiological and pathological conditions.

Sleep Regulation

The DP1 receptor plays a crucial role in the regulation of physiological sleep. PGD2 is a prominent somnogen in the central nervous system, and its soporific effects are mediated through the DP1 receptor. Studies in animal models have demonstrated that activation of the DP1 receptor promotes non-rapid eye movement (NREM) sleep. Electroencephalogram (EEG) recordings in mice have shown that DP1 receptor agonists increase the duration and depth of NREM sleep.

Cardiovascular System

In the cardiovascular system, the DP1 receptor is a key mediator of vasodilation. Activation of DP1 receptors on vascular smooth muscle cells leads to an increase in cAMP, which in turn promotes relaxation and a decrease in blood pressure. This vasodilatory effect is, in part, mediated by the production of nitric oxide (NO).

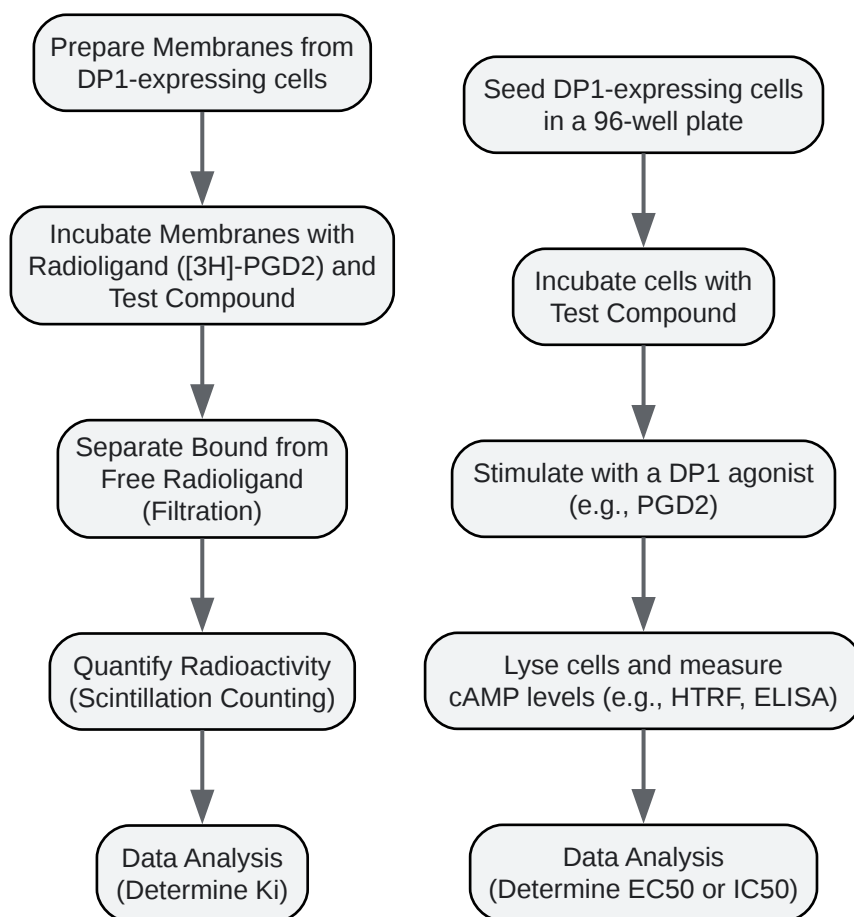
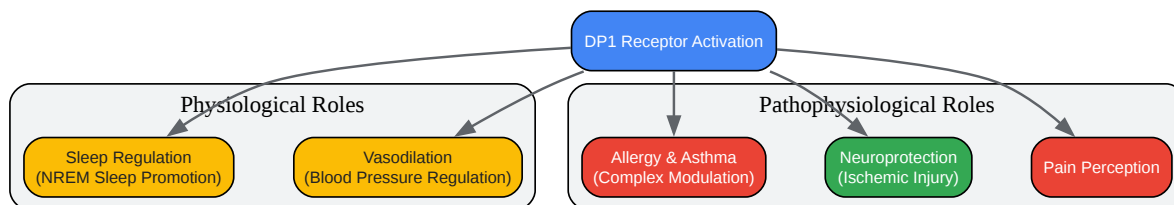
Inflammation and Allergy

The role of the DP1 receptor in inflammation and allergy is complex and context-dependent. While some studies suggest a pro-inflammatory role, others indicate anti-inflammatory effects. In allergic conditions such as asthma and allergic rhinitis, PGD2 is released from mast cells and contributes to the inflammatory response. However, DP1 receptor activation can also have protective effects, for instance, by inhibiting the activation and migration of certain immune cells. Clinical trials with DP1 receptor antagonists like laropiprant have been conducted for asthma and allergic rhinitis, although with limited success.

Neuroprotection

Emerging evidence suggests a neuroprotective role for the DP1 receptor. In models of ischemic stroke, activation of the DP1 receptor has been shown to reduce neuronal damage.

Logical Relationship Diagram



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- To cite this document: BenchChem. [The DP1 Receptor: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8217958#what-is-the-function-of-the-dp1-receptor\]](https://www.benchchem.com/product/b8217958#what-is-the-function-of-the-dp1-receptor)

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